

Personal protective equipment for handling 3-Methylanisole

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Compound of Interest

Compound Name: 3-Methylanisole

Cat. No.: B1663972

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Essential Safety and Handling Guide for 3-Methylanisole

This guide provides crucial safety protocols and logistical information for the handling and disposal of **3-Methylanisole**, tailored for researchers, scientists, and professionals in drug development. Following these procedural steps is essential for ensuring laboratory safety.

Physicochemical and Hazard Data

A summary of key quantitative data for **3-Methylanisole** is presented below. Understanding these properties is the first step in a thorough risk assessment.

Property	Value	Citations
CAS Number	100-84-5	[1][2]
Molecular Formula	C ₈ H ₁₀ O	[3][4]
Molecular Weight	122.16 g/mol	[3][4]
Appearance	Clear to light yellow liquid	[1][2]
Boiling Point	175-176 °C (347-348.8 °F)	[2][4][5]
Flash Point	52-54 °C (125.6-129.2 °F)	[1][2][4]
Density	0.960 - 0.969 g/mL at 25 °C	[2][4][5]
Vapor Density	4.21	[2]
Hazards	Flammable liquid and vapor, Harmful if swallowed	[2][3][6]
Occupational Exposure Limits	No limits listed by ACGIH, NIOSH, or OSHA	[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following equipment must be worn when handling **3-Methylanisole**.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2][7] A face shield may also be necessary for splash protection.[3]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin exposure.[1][6] Gloves must be inspected for integrity before use.[3] Use proper glove removal technique to avoid skin contact with the chemical.[3]

- Clothing: Wear appropriate protective clothing to prevent skin exposure.[1][7] For significant exposure risk, a complete suit protecting against chemicals and flame-retardant antistatic clothing is recommended.[3]
- Respiratory Protection: If workplace conditions warrant respirator use, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1][7] Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or if irritation occurs.[7]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential for safety.

Handling Protocol

- Ventilation: Always use **3-Methylanisole** in a well-ventilated area.[1][6] Use adequate general or local explosion-proof ventilation to maintain airborne levels as low as possible.[1]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources.[3][6][8] Do not smoke in the handling area.[6]
- Equipment: Use non-sparking tools and explosion-proof equipment.[1][6] Ground and bond containers when transferring material to prevent static discharge.[1][6]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[1][3] Do not eat, drink, or smoke when using this product.[6]
- Avoid Contact: Take measures to avoid contact with eyes, skin, and clothing, and prevent inhalation of vapor or mist.[1][3][8]

Storage Protocol

- Container: Store in a tightly closed container.[1][2] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3][8]
- Location: Store in a cool, dry, well-ventilated area designated as a flammables area.[1][2]

- Compatibility: Keep away from incompatible substances such as strong oxidizing agents.[1][2]
- Safety Provisions: Facilities storing this material should be equipped with an eyewash station and a safety shower.[1]

Disposal Plan

- Waste Chemical: Dispose of **3-Methylanisole** by offering surplus and non-recyclable solutions to a licensed disposal company.[3][8] It can be burned in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Contaminated Packaging: Empty containers retain product residue (liquid and/or vapor) and can be dangerous.[1][2] Dispose of them as unused product in accordance with regulations.[3][8]
- Environmental Precautions: Do not let the product enter drains.[3] Discharge into the environment must be avoided.[6]

Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Spill Cleanup

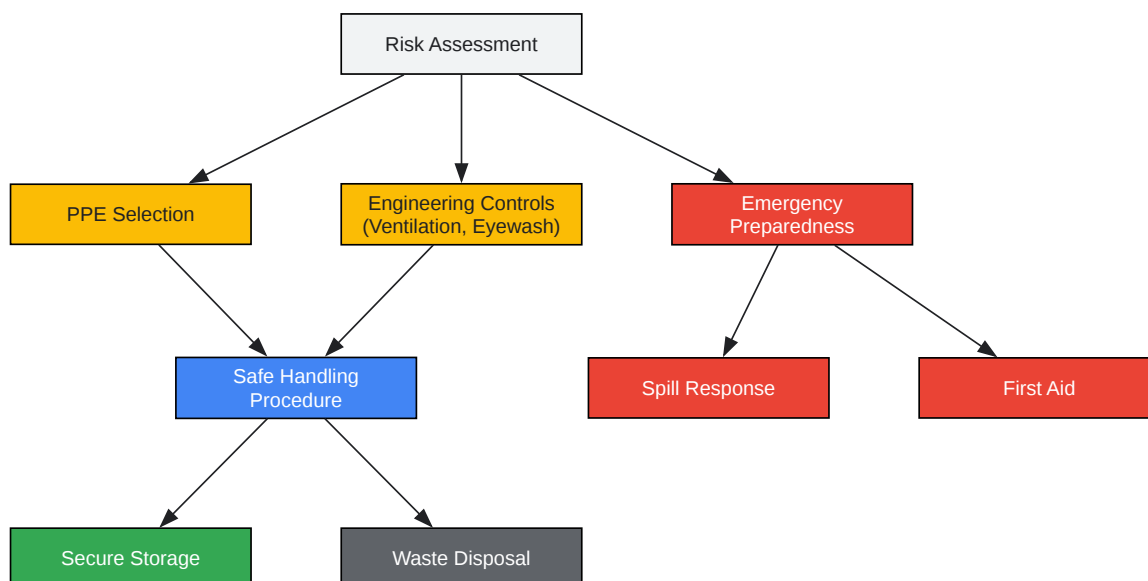
- Evacuate and Ventilate: Clear the area of all personnel, move upwind, and ensure adequate ventilation.[6][9]
- Remove Ignition Sources: Immediately remove all sources of ignition from the spill area.[1][6]
- Containment: Prevent further leakage or spillage if it is safe to do so.[3] Contain the spill with inert material such as sand, earth, dry lime, or soda ash.[1][7][9] A vapor-suppressing foam may be used to reduce vapors.[1][7]
- Collection: Use spark-proof tools and explosion-proof equipment for collection.[6][9] Collect the absorbed material and place it in a suitable, closed container for disposal.[1][6]

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[1]
- Skin Contact: If the chemical gets on skin or hair, take off all contaminated clothing immediately and rinse the skin with water or shower.[6] Wash the affected area with soap and plenty of water.[3]
- Inhalation: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting.[3] Rinse mouth with water.[3][6] Never give anything by mouth to an unconscious person.[3] Call a physician or Poison Control Center immediately.
[3]

Workflow for Handling 3-Methylanisole

The following diagram outlines the logical workflow for the safe handling of **3-Methylanisole**, from initial planning to final disposal.



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Caption: Safe handling workflow for **3-Methylanisole**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]

- 4. 3-Methylanisole 99 100-84-5 [sigmaaldrich.com]
- 5. 3-Methylanisole [chembk.com]
- 6. echemi.com [echemi.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
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